

# An In-depth Technical Guide to 4-Ethoxypyridine: Properties, Synthesis, and Applications

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## Compound of Interest

Compound Name: 4-Ethoxypyridine

Cat. No.: B3339012

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## Abstract

**4-Ethoxypyridine** is a heterocyclic aromatic compound that serves as a crucial building block in the synthesis of a wide array of functional molecules. Its unique electronic properties, stemming from the interplay between the electron-donating ethoxy group and the electron-withdrawing pyridine ring, make it a versatile reagent in organic chemistry. This guide provides a comprehensive overview of the physical and chemical properties of **4-Ethoxypyridine**, detailed experimental protocols for its synthesis and analysis, and a discussion of its applications, particularly in the fields of pharmaceuticals and agrochemicals.

## Core Physical and Chemical Properties

**4-Ethoxypyridine** (CAS No: 33399-46-1) is a colorless liquid with a faint odor.<sup>[1]</sup> Its fundamental properties are summarized below, providing a foundational understanding of its behavior in various chemical environments.

## Physical Properties

The key physical characteristics of **4-Ethoxypyridine** are presented in the following table for easy reference and comparison.

Property	Value	Reference
Molecular Formula	C7H9NO	[1][2]
Molecular Weight	123.15 g/mol	[1][2]
Boiling Point	188.2 °C at 760 mmHg	[1]
Density	1.0 g/cm3	[1]
Refractive Index	1.49	[1]
Flash Point	67.1 °C	[1]
Vapor Pressure	0.838 mmHg at 25°C	[1]
Appearance	Colorless liquid	[1]

## Chemical and Spectroscopic Properties

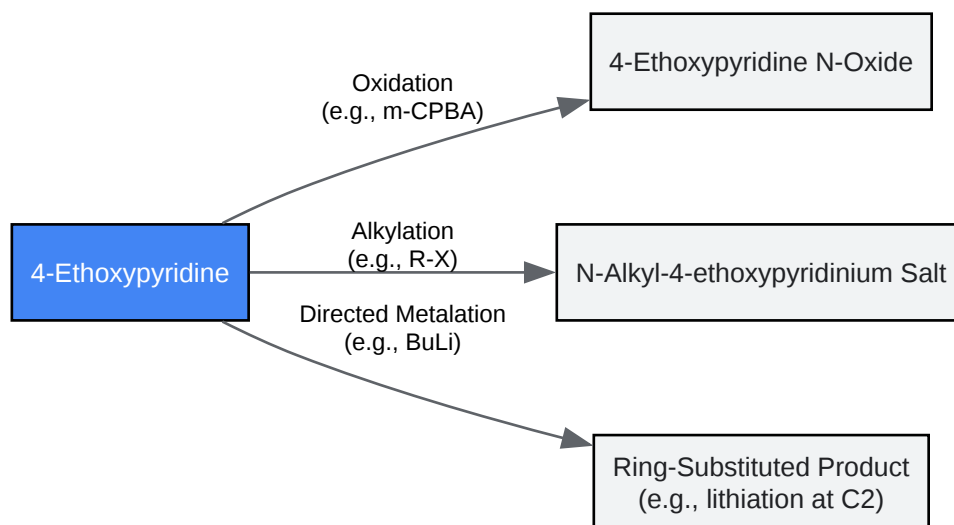
The chemical properties of **4-Ethoxypyridine** are dictated by its molecular structure. The lone pair of electrons on the nitrogen atom imparts basicity, while the ethoxy group at the 4-position influences the electron density of the pyridine ring.

Property	Value	Reference
pKa	6.67 (+1) at 25°C	[1]
XLogP3	1.4	[2]
Solubility	Based on its structure and the properties of similar compounds like 4-ethylpyridine, it is expected to be soluble in polar organic solvents such as ethanol and ether, with limited solubility in water.[3][4] The basic nitrogen atom allows for increased solubility in acidic aqueous solutions due to the formation of the corresponding pyridinium salt.[5]	
Spectral Data	GC-MS data is available for 4-Ethoxypyridine, which can be used for its identification and purity assessment.[2]	

## Reactivity and Chemical Behavior

The reactivity of **4-Ethoxypyridine** is characterized by the pyridine ring and the ethoxy substituent. The nitrogen atom can act as a nucleophile and a base, readily forming salts with acids or undergoing quaternization with alkyl halides. The ethoxy group, being an electron-donating group, activates the pyridine ring towards certain electrophilic substitutions and influences the regioselectivity of reactions.

Similar to its analog 4-methoxypyridine, **4-ethoxypyridine** can undergo various transformations crucial for synthesizing more complex molecules.[6] These include modifications of the pyridine ring and the introduction of new functional groups.[6]



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Caption: General reactivity pathways of **4-Ethoxypyridine**.

## Experimental Protocols

The following sections provide detailed methodologies for the synthesis and analysis of **4-Ethoxypyridine**, designed to be reproducible in a standard laboratory setting.

### Synthesis of 4-Ethoxypyridine

A common and efficient method for the synthesis of 4-alkoxypyridines involves the nucleophilic substitution of a 4-halopyridine with an alkoxide.<sup>[7][8]</sup> The following protocol is adapted from a general procedure for the synthesis of 4-alkoxypyridines.<sup>[7][8]</sup>

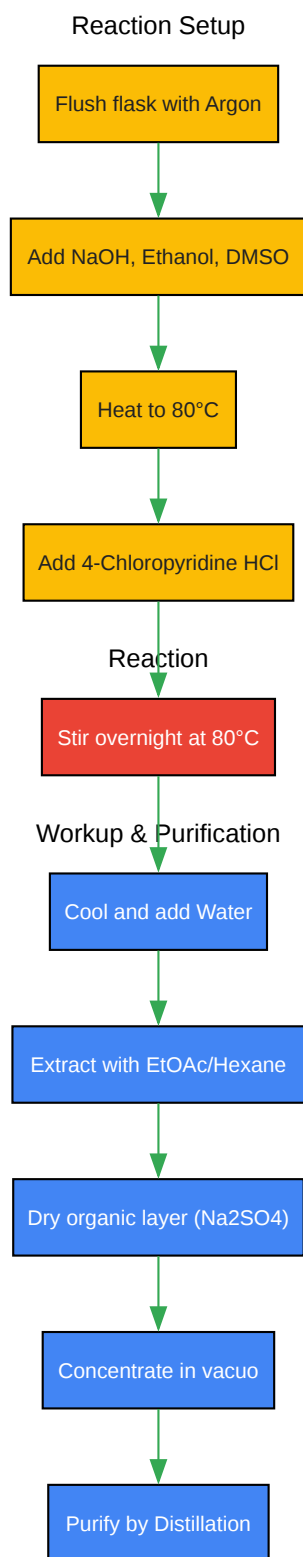
Materials:

- 4-Chloropyridine hydrochloride
- Ethanol
- Sodium hydroxide (finely divided)
- Dimethyl sulfoxide (DMSO)
- Ethyl acetate

- Hexane
- Anhydrous sodium sulfate
- Deionized water

Procedure:

- A 100 mL round-bottom flask is flushed with an inert gas (e.g., argon or nitrogen).
- Finely divided sodium hydroxide (2.00 g, 50.0 mmol) is added to the flask, followed by ethanol (10.0 mmol) and reagent-grade DMSO (12 mL).<sup>[7]</sup>
- The mixture is heated to 80°C with stirring under the inert atmosphere.
- 4-Chloropyridine hydrochloride (1.50 g, 10.0 mmol) is added, followed by a rinse with an additional 8 mL of DMSO.<sup>[7]</sup>
- The reaction is stirred and heated overnight. The progress can be monitored by thin-layer chromatography (TLC).
- After completion, the reaction mixture is cooled to room temperature, and 20 mL of water is added.
- The aqueous mixture is extracted twice with a 1:1 mixture of ethyl acetate and hexane (2 x 20 mL).<sup>[7]</sup>
- The combined organic layers are dried over anhydrous sodium sulfate, filtered, and the solvent is removed under reduced pressure.<sup>[7]</sup>
- The crude product is purified by short-path distillation to yield pure **4-Ethoxypyridine**.<sup>[7]</sup>



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Caption: Workflow for the synthesis of **4-Ethoxypyridine**.

## Analytical Characterization

Gas Chromatography-Mass Spectrometry (GC-MS):

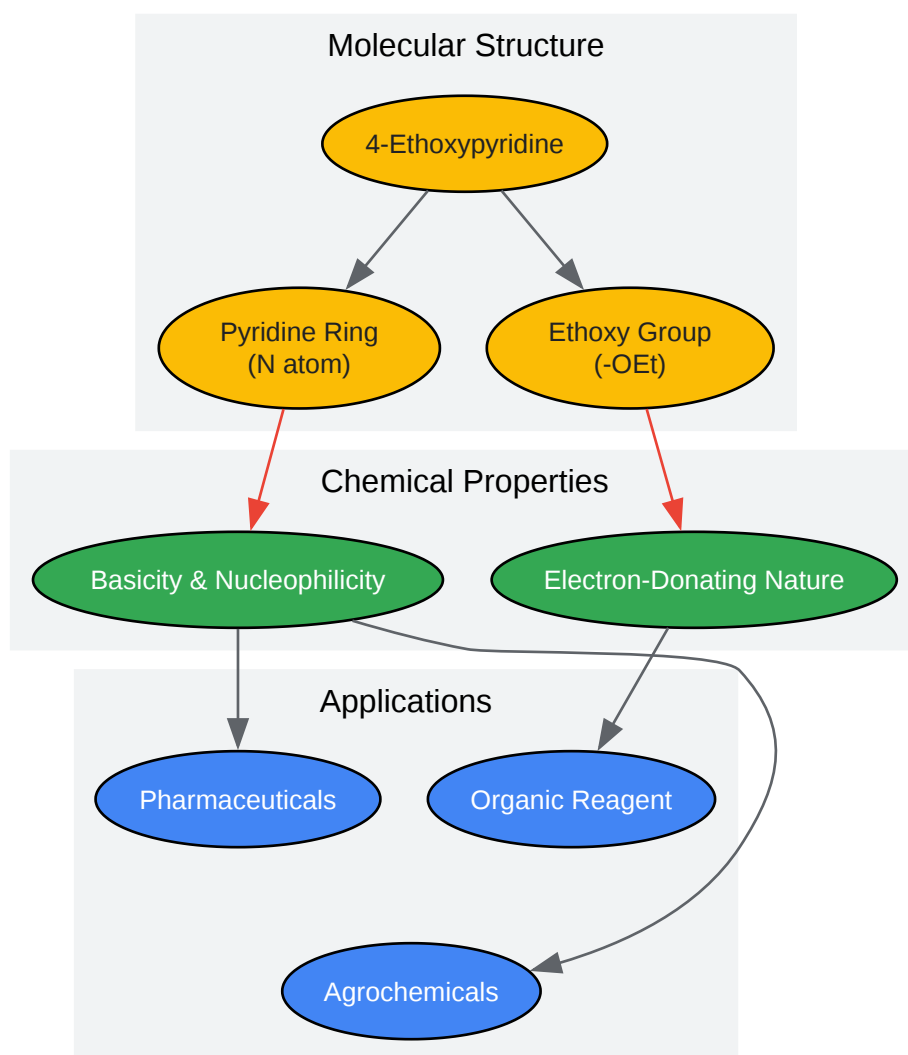
- Objective: To confirm the identity and assess the purity of the synthesized **4-Ethoxypyridine**.
- Instrumentation: A standard GC-MS system equipped with a capillary column suitable for polar analytes (e.g., a DB-5ms or equivalent).
- Sample Preparation: A dilute solution of the purified product is prepared in a suitable solvent like dichloromethane or ethyl acetate.
- GC Conditions:
  - Injector Temperature: 250°C
  - Oven Program: Start at 50°C, hold for 2 minutes, then ramp to 250°C at 10°C/min.
  - Carrier Gas: Helium at a constant flow rate.
- MS Conditions:
  - Ionization Mode: Electron Impact (EI) at 70 eV.
  - Mass Range: Scan from m/z 40 to 200.
- Expected Results: The mass spectrum should show a molecular ion peak (M<sup>+</sup>) at m/z 123, corresponding to the molecular weight of **4-Ethoxypyridine**. The fragmentation pattern will be characteristic of the molecule.

## Applications in Research and Drug Development

**4-Ethoxypyridine** is a valuable intermediate in the synthesis of various target molecules due to its chemical properties and reactivity.<sup>[1]</sup>

- Pharmaceutical Synthesis: It serves as a building block for the creation of new drug candidates. The pyridine scaffold is a common motif in many biologically active compounds.

- **Agrochemical Production:** It is utilized as a precursor in the synthesis of pesticides and fungicides, contributing to crop protection.[1]
- **Organic Synthesis:** It is employed as a reagent and a solvent in a variety of organic reactions.[1]



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Caption: Relationship between structure, properties, and applications.

## Safety and Handling



While specific toxicological data for **4-Ethoxypyridine** is limited, information from analogous compounds such as 4-methoxypyridine and other pyridine derivatives suggests that it should be handled with care.[1][9] It may be harmful if swallowed, inhaled, or in contact with skin.[10]

#### General Handling Precautions:

- Work in a well-ventilated area, preferably in a chemical fume hood.[1]
- Wear appropriate personal protective equipment (PPE), including safety goggles, chemical-resistant gloves, and a lab coat.[11]
- Avoid contact with skin, eyes, and clothing.[9]
- Keep away from heat, sparks, and open flames.[12]
- Store in a tightly closed container in a cool, dry place.[11]

#### First Aid Measures:

- In case of skin contact: Immediately wash with plenty of soap and water.[1]
- In case of eye contact: Rinse cautiously with water for several minutes.[1]
- If inhaled: Move the person to fresh air and keep them comfortable for breathing.[1]
- If swallowed: Call a poison center or doctor if you feel unwell.[1]

Always consult the Safety Data Sheet (SDS) for the most current and comprehensive safety information before handling this chemical.

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